

Operational Disposal Guide: 1-(Indolin-7-yl)ethanone

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Compound of Interest

Compound Name: 1-(Indolin-7-yl)ethanone

CAS No.: 104019-19-4

Cat. No.: B033993

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Executive Directive: Immediate Action Plan

1-(Indolin-7-yl)ethanone (and related indoline/indole ketone derivatives) are organic pharmaceutical intermediates.[1][2][3] While often not explicitly listed on EPA "P" or "U" lists under this specific nomenclature, they must be managed as Hazardous Chemical Waste due to their potential for skin/eye irritation, aquatic toxicity, and organic combustibility.[1]

The Golden Rule: Treat this compound as a Non-Halogenated Organic Hazardous Waste. Under no circumstances should this material be disposed of down the drain or in regular trash.
[3]

Critical "Do's and Don'ts"

Action Category	DO	DO NOT
Segregation	Segregate into Non-Halogenated Organic waste streams.	Mix with Oxidizers (e.g., Nitric Acid) or Strong Acids (risk of exothermic polymerization or gas evolution).[1][2]
Container	Use chemically resistant HDPE or Amber Glass containers with vented caps if in solution. [1][2]	Use metal containers (potential corrosion/catalysis) or open beakers for storage.[1][2]
Labeling	Label immediately as "Hazardous Waste" with the full chemical name.	Label simply as "Organic Waste" or use abbreviations/formulas (e.g., "Indoline deriv.").
State	Separate solid waste (contaminated gloves, weighing boats) from liquid mother liquors.[1][2]	Flush aqueous rinses down the sink, even if diluted.[1][2]

Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity. **1-(Indolin-7-yl)ethanone** is a bicyclic nitrogenous compound.[1][2][3] Its disposal logic is governed by the Indoline core and the Acetyl (Ethanone) functional group.[3]

Physicochemical Data for Disposal Logic[3][4]

Property	Value (Class Estimate)*	Disposal Implication
Chemical Class	Organic Ketone / Indoline Derivative	Combustible; requires incineration.[1][2][3]
Physical State	Solid (Crystalline) / Liquid (in solution)	Solids must be dissolved or containerized as "Solid Hazardous Waste." [1][2]
Water Solubility	Low to Moderate	Do not attempt aqueous treatment; high potential for precipitation in drains.[1][2]
Flash Point	Likely >100°C (Solid)	Not typically D001 (Ignitable) unless in flammable solvent, but burns in incinerators.[1][2]
Reactivity	Acid-Sensitive	Keep away from strong acids; indolines can undergo ring-opening or polymerization.[1][2][3]

*Note: Specific values depend on the exact isomer purity. Always consult the vendor SDS (Safety Data Sheet) for the specific lot number.[1]

Hazard Classification (GHS)[1][3][5]

- H315: Causes skin irritation.[3][4][5]
- H319: Causes serious eye irritation.[3][5]
- H335: May cause respiratory irritation.[3][4][5]
- H400/H410: Very toxic to aquatic life (Common for nitrogen heterocycles).[3]

Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system: each step prevents the failure of the next.[3]

Phase 1: Waste Characterization & Segregation

Before lifting a flask, determine the matrix.[3]

- Scenario A: Pure Solid Substance. (Expired shelf stock or synthesized powder).[3]
 - Action: Keep in original container if possible.[3][6] If transferring, use a wide-mouth HDPE jar.[3]
 - Labeling: Tag as "Solid Organic Hazardous Waste." [3]
- Scenario B: Reaction Mixture/Mother Liquor. (Dissolved in EtOAc, DCM, or Methanol).[1]
 - Action: Check the solvent.[3][7][8][9]
 - If dissolved in Dichloromethane (DCM)
Halogenated Waste Stream.[3]
 - If dissolved in Ethyl Acetate/Methanol
Non-Halogenated Waste Stream.[3]

Phase 2: Packaging[3]

- Select Container: Use a dedicated waste carboy (typically 4L or 20L HDPE).[3]
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion or gas evolution.[3]
- Secondary Containment: Perform all transfers within a fume hood, over a spill tray.

Phase 3: Labeling (RCRA Compliance)

A generic label is a safety violation.[3] Your label must include:

- Signal Word: "HAZARDOUS WASTE"
- Chemical Components: "**1-(Indolin-7-yl)ethanone**" (Do not use "Reaction Crude").

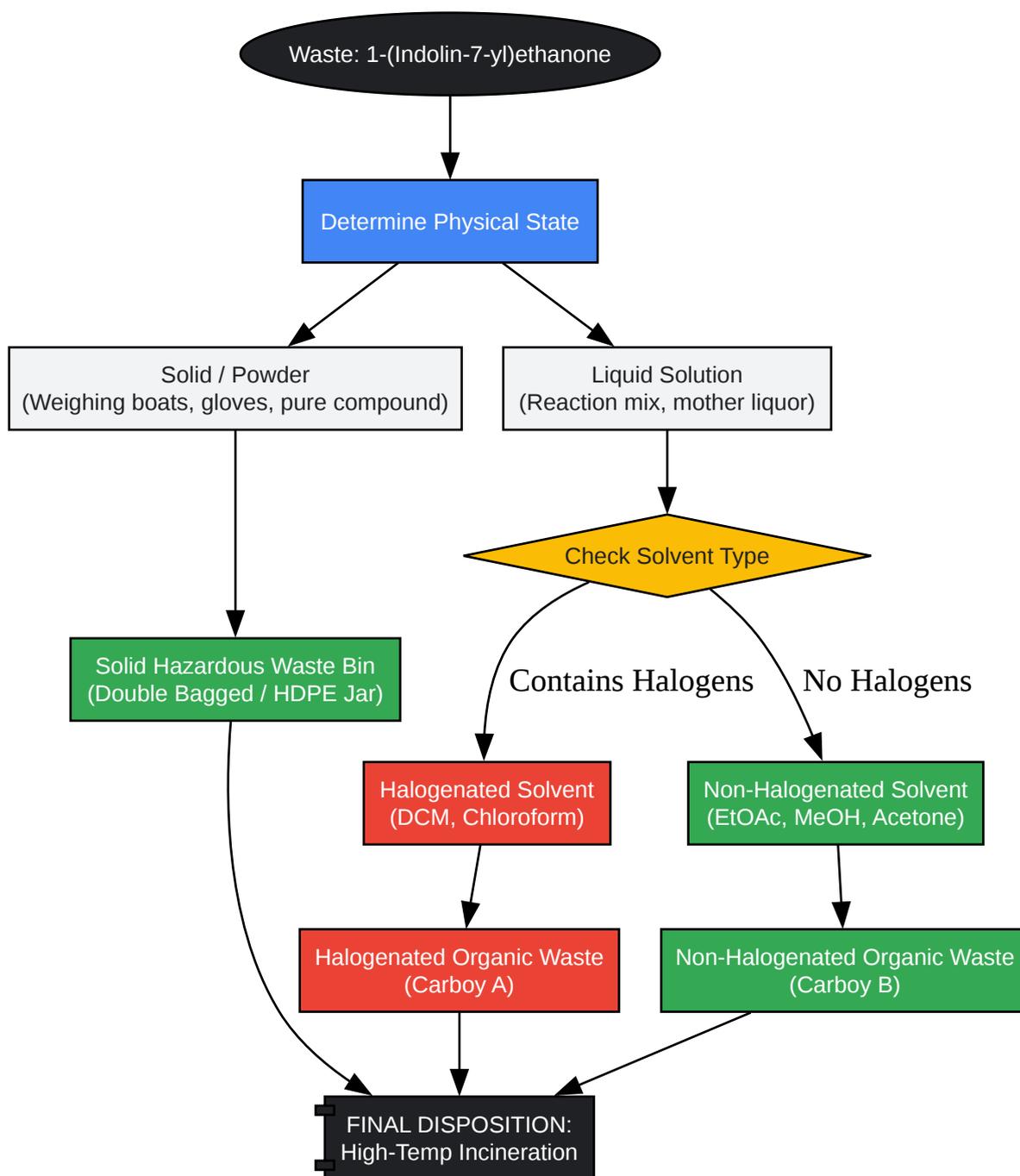
- Hazard Checkbox: Mark "Irritant" and "Toxic."^[3]

Phase 4: Final Destruction^[3]

- Method: High-temperature incineration.^[1]^[3]
- Why: Incineration ensures the complete breakdown of the indole ring system into
,
, and
(scrubbed), preventing environmental bioaccumulation.^[1]

Waste Stream Decision Tree (Visual Workflow)

The following diagram illustrates the logical flow for categorizing waste containing **1-(Indolin-7-yl)ethanone**.



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Figure 1: Operational decision tree for segregating Indoline-derivative waste streams.

Emergency Procedures (Spill & Exposure)

Even with perfect protocols, accidents happen.[1] Prepare for the following scenarios.

Scenario: Benchtop Spill (Solid)

- Evacuate: Alert nearby personnel.
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1] Wear a N95 dust mask if powder is fine/aerosolized.[3]
- Contain: Cover the spill with a damp paper towel to prevent dust generation.[3]
- Clean: Scoop up material using a dustpan or card.[3] Place in a hazardous waste bag.
- Decontaminate: Wipe the surface with soap and water (Indoline derivatives are generally lipophilic; water alone may not suffice).[3]

Scenario: Skin/Eye Contact[3][5][6][11]

- Skin: Immediately wash with soap and copious water for 15 minutes.[3][5] Indolines can absorb through skin.[3]
- Eyes: Flush at an eyewash station for 15 minutes, lifting eyelids.[1] Seek medical attention immediately.

Regulatory Context (US EPA/RCRA)

While **1-(Indolin-7-yl)ethanone** does not have a specific "P" or "U" list code (unless it is a specific commercial chemical product formulation listed under a synonym, which is rare for this intermediate), it is regulated by Characteristic or Generator Knowledge.[1][2][3]

- Waste Code Assignment:
 - If the waste is ignitable (Flash point <60°C due to solvent): D001.[3]
 - If no specific characteristic applies, it is managed as Non-Regulated Hazardous Waste (state-dependent) or simply Chemical Waste requiring incineration.[1][3]
- Generator Status: Ensure your facility tracks the weight of this waste.[3] Accumulating >1 kg of "P-listed" waste (unlikely here, but good practice) or >100 kg of hazardous waste per month changes your generator status (VSQG vs. SQG vs. LQG).[3]

Expert Insight: When in doubt, "over-classify." It is safer and legally defensible to manage a non-regulated intermediate as "Hazardous Waste" than to dispose of a regulated compound as general trash.[3]

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